

An In-depth Technical Guide to the Chemical Structure of Asperazine

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Compound of Interest

Compound Name: Asperazine

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Introduction

Asperazine is a structurally complex, dimeric diketopiperazine alkaloid first isolated from a saltwater culture of the fungus *Aspergillus niger*. As a member of the cyclotryptophan alkaloid family, its intricate architecture, featuring a unique linkage between two tryptophan-derived units, has made it a subject of significant interest in the field of natural product synthesis. This technical guide provides a comprehensive overview of the chemical structure of **Asperazine**, including its key features, relevant physicochemical data, detailed experimental protocols for its characterization, and a visualization of its synthetic workflow.

Chemical Structure and Properties

Asperazine is characterized by an unsymmetrical dimeric structure formed from two tryptophan units. This unique bonding arrangement results in a diaryl-substituted quaternary stereocenter at the C3 position, a key feature that distinguishes it from many other diketopiperazine alkaloids.^[1] The absolute configuration of **Asperazine** has been confirmed through total synthesis and by the hydrolysis of the natural product, which yielded (R)-phenylalanine.^[1]

The molecular formula for **Asperazine** is $C_{40}H_{36}N_6O_4$. Its complex structure is comprised of two distinct diketopiperazine-containing tetracyclic fragments.

Physicochemical Data

While extensive research has been conducted on the total synthesis of **Asperazine**, specific quantitative physicochemical data such as aqueous solubility, pKa, and logP values are not extensively reported in the available scientific literature. The data presented below is based on the structural information available from spectroscopic analysis and total synthesis studies.

Property	Value	Source
Molecular Formula	$C_{40}H_{36}N_6O_4$	PubChem CID: 11308351
Molecular Weight	664.75 g/mol	PubChem CID: 11308351
General Appearance	Not explicitly reported; likely a solid at room temperature.	Inferred from synthetic protocols
Solubility	Not explicitly reported; likely soluble in common organic solvents like DMSO and chlorinated solvents based on synthetic procedures.	Inferred from synthetic protocols
NMR Data	1H and ^{13}C NMR spectra have been reported and compared between the natural and synthetic samples. ^[1]	--INVALID-LINK-- ^[1]

Experimental Protocols

The structural elucidation and confirmation of **Asperazine** have been heavily reliant on its total synthesis. The following sections detail the key experimental methodologies employed in its synthesis and characterization.

Total Synthesis of (+)-Asperazine

The first total synthesis of (+)-**Asperazine** was a landmark achievement that confirmed its proposed structure. A key step in this synthesis is a diastereoselective intramolecular Heck reaction to construct the congested quaternary carbon center.[2]

Key Synthetic Steps:

- **Preparation of the Heck Cyclization Precursor:** This involves the synthesis of a complex iodoanilide intermediate, which is assembled using a Stille cross-coupling reaction to form the crucial C3–C24 bond.
- **Diastereoselective Intramolecular Heck Reaction:** The iodoanilide precursor undergoes an intramolecular Heck reaction to form the core tetracyclic structure containing the quaternary stereocenter. The stereoselectivity of this reaction is a critical aspect of the synthesis.
- **Formation of the Pyrrolidine and Diketopiperazine Rings:** Following the Heck cyclization, a series of transformations are carried out to construct the remaining pyrrolidine and diketopiperazine rings, ultimately yielding the final **Asperazine** molecule.

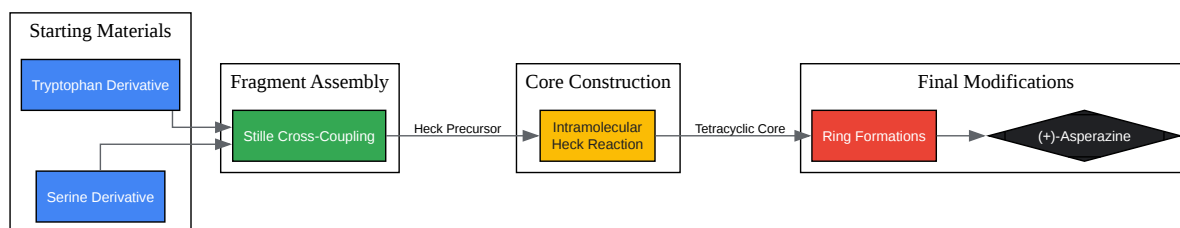
Spectroscopic Characterization

The structure of synthetic **Asperazine** was rigorously confirmed by comparing its spectroscopic data with that of the natural isolate.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra were recorded in various solvents to establish the connectivity and stereochemistry of the molecule. The comparison of these spectra between the synthetic and natural samples was a key validation point.[1]
- **Mass Spectrometry (MS):** High-resolution mass spectrometry was used to confirm the molecular formula of **Asperazine**.

Synthetic Workflow of (+)-Asperazine

The following diagram illustrates a simplified workflow for the total synthesis of (+)-**Asperazine**, highlighting the key strategic transformations.



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